

Navigating the Safe Disposal of LY 345899: A Procedural Guide

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Compound of Interest

Compound Name: LY 345899

Cat. No.: B1675677

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For researchers, scientists, and drug development professionals utilizing **LY 345899**, a potent inhibitor of methylenetetrahydrofolate dehydrogenase 1 (MTHFD1) and MTHFD2, adherence to strict safety and disposal protocols is paramount to ensure a secure laboratory environment and regulatory compliance.^{[1][2][3][4][5][6]} While specific institutional guidelines may vary, the following procedures provide a comprehensive framework for the safe handling and disposal of this compound.

Immediate Safety and Handling Precautions

Before commencing any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses, gloves, and a lab coat. All handling of **LY 345899**, particularly in its powdered form, should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk. In case of contact, immediately flush the affected area with copious amounts of water.

Step-by-Step Disposal Protocol

The proper disposal of **LY 345899** and its associated waste must be carried out in accordance with all applicable local, state, and federal regulations. The following steps outline a general procedure for safe disposal:

- **Segregation of Waste:** All materials that have come into contact with **LY 345899**, including unused product, contaminated PPE (gloves, etc.), and empty containers, must be segregated as chemical waste. Do not mix with general laboratory trash.

- Containerization:
 - Solid Waste: Place unused or expired **LY 345899** powder, along with any contaminated solids such as weighing paper or disposable spatulas, into a clearly labeled, sealed, and leak-proof container designated for chemical waste.
 - Liquid Waste: Solutions containing **LY 345899** should be collected in a separate, sealed, and appropriately labeled waste container. Given its solubility in DMSO, this solvent is a likely component of the liquid waste.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Empty Containers: "Empty" containers of **LY 345899** should be triple-rinsed with an appropriate solvent (such as DMSO followed by a volatile solvent like ethanol). The rinsate must be collected as chemical waste. The rinsed container can then be disposed of according to institutional guidelines, which may still require it to be treated as chemical waste.
- Labeling: All waste containers must be clearly and accurately labeled with the full chemical name ("**LY 345899**"), the primary solvent (e.g., "DMSO solution"), and appropriate hazard warnings.
- Storage Pending Disposal: Store the sealed and labeled waste containers in a designated, secure area away from incompatible materials, pending collection by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal contractor.
- Documentation: Maintain a detailed record of the disposed of **LY 345899**, including the quantity and date of disposal, in your laboratory's chemical inventory log.

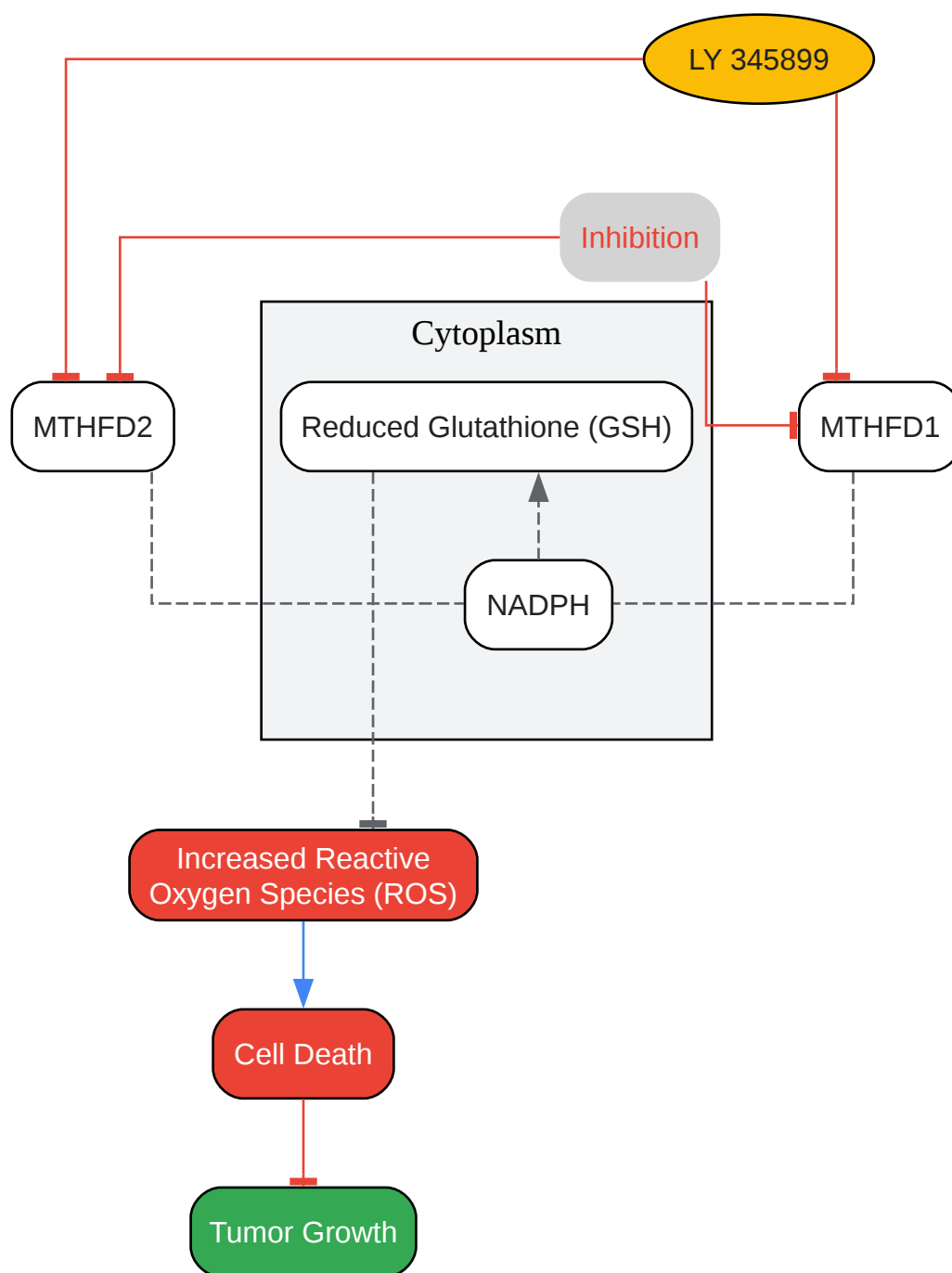
Quantitative Data Summary

The following table summarizes key quantitative data for **LY 345899**, compiled from various suppliers.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₁ N ₇ O ₇	[1]
Formula Weight	471.4 g/mol	[1]
IC ₅₀ (MTHFD1)	96 nM	[1][2][3][4]
IC ₅₀ (MTHFD2)	663 nM	[1][2][3][4]
Ki (MTHFD1)	18 nM	[2][3][4]
Solubility in DMSO	≥ 2.08 mg/mL to 125 mg/mL	[2][3][5][6]
Storage Temperature	-20°C	[1][2][7]
Stability	≥ 4 years at -20°C	[1]

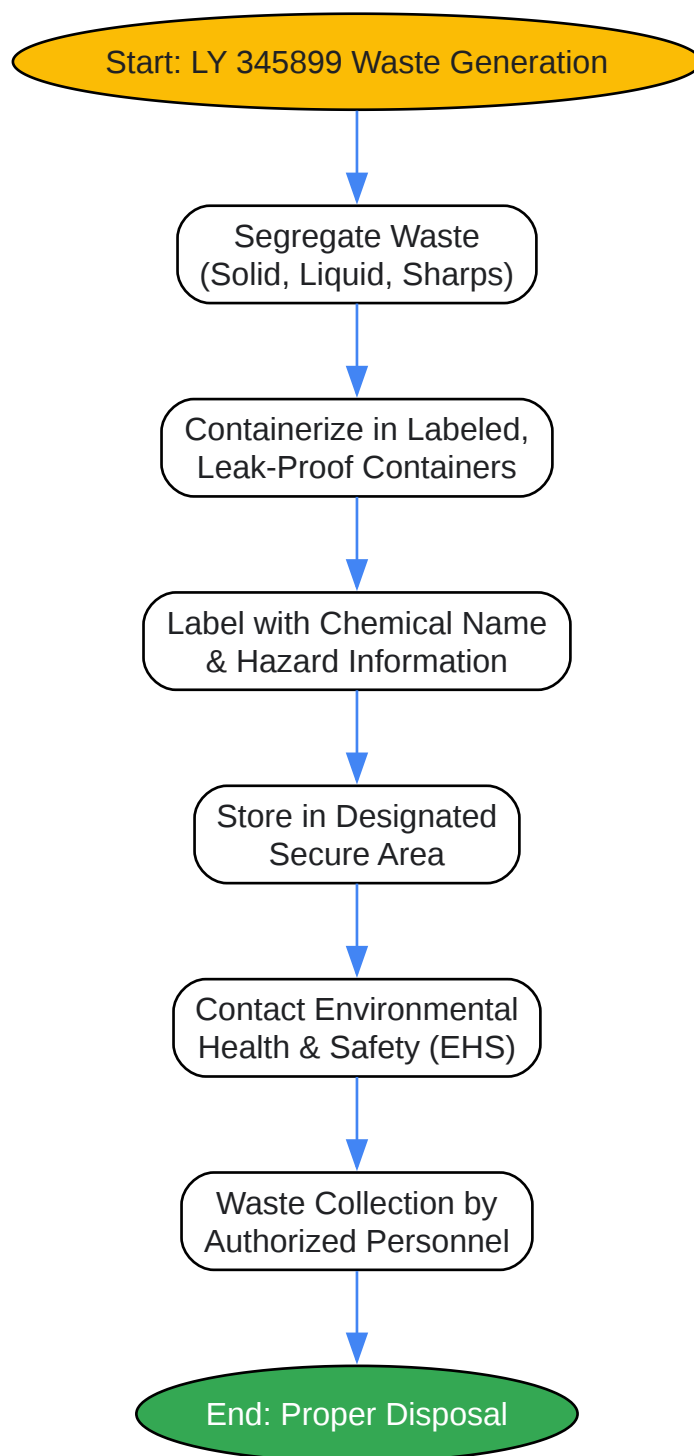
Visualizing the Mechanism of Action and Experimental Workflow

To further aid in the understanding of **LY 345899**'s role in cellular processes and its handling in experimental settings, the following diagrams have been generated.



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Caption: Mechanism of **LY 345899** action.



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Caption: Disposal workflow for **LY 345899**.

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